

PK 11195 stability and storage conditions

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Compound of Interest

Compound Name: PK 11195

Cat. No.: B1678501

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PK 11195 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **PK 11195**. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **PK 11195**?

A1: The recommended storage temperature for solid **PK 11195** can vary between suppliers. It is generally advised to store the solid compound at room temperature or refrigerated at 2-8°C for short-term storage. For long-term storage, ambient conditions are often cited, with some suppliers stating the product can be stored for up to 12 months.^[1] Always refer to the manufacturer's specific instructions provided with the product.

Q2: How should I prepare and store stock solutions of **PK 11195**?

A2: **PK 11195** is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol.^{[1][2][3][4]} To prepare a stock solution, dissolve the solid compound in the desired solvent to the intended concentration. It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can lead to product degradation.^[5]

Q3: What is the stability of **PK 11195** stock solutions in different solvents?

A3: The stability of **PK 11195** stock solutions depends on the storage temperature. For solutions prepared in DMSO or ethanol, the following storage guidelines are provided by various suppliers:

- -20°C: Stable for up to 1 to 3 months.[\[4\]](#)[\[5\]](#)
- -80°C: Stable for up to 6 months.[\[5\]](#)

It is best practice to prepare fresh solutions if possible and to use stored solutions within the recommended timeframe.[\[4\]](#)

Q4: Is **PK 11195** stable in aqueous solutions?

A4: While **PK 11195** is used in aqueous buffers for cell-based assays, its solubility in aqueous media is low. When diluting a stock solution into an aqueous buffer, it is crucial to ensure that the final concentration of the organic solvent is low enough to not affect the experiment, while also preventing the precipitation of **PK 11195**. The stability of **PK 11195** in aqueous solutions for extended periods is not well-documented, and it is generally recommended to prepare these working solutions fresh before each experiment.

Q5: Should I be concerned about the light sensitivity of **PK 11195**?

A5: While specific data on the photosensitivity of **PK 11195** is not readily available in the provided search results, it is a general good laboratory practice to protect all research compounds from direct light, especially when in solution. Storing solutions in amber vials or tubes wrapped in foil is a recommended precautionary measure.

Data Summary Tables

Table 1: Solubility of **PK 11195**

Solvent	Maximum Solubility	Reference(s)
DMSO	100 mM	[1] [3]
Ethanol	50 mM - 75 mM	[1] [2] [3] [4]

Table 2: Recommended Storage Conditions for **PK 11195**

Form	Storage Temperature	Duration	Reference(s)
Solid	Room Temperature (Ambient)	Up to 12 months	[1] [2]
Solid	2-8°C	Short-term	
Solid	-20°C	Long-term	[3]
Stock Solution	-20°C	1 to 3 months	[4] [5]
Stock Solution	-80°C	Up to 6 months	[5]

Troubleshooting Guide

Q: My **PK 11195** solution appears cloudy or has visible precipitate after dilution in an aqueous buffer. What should I do?

A: This is likely due to the low aqueous solubility of **PK 11195**.

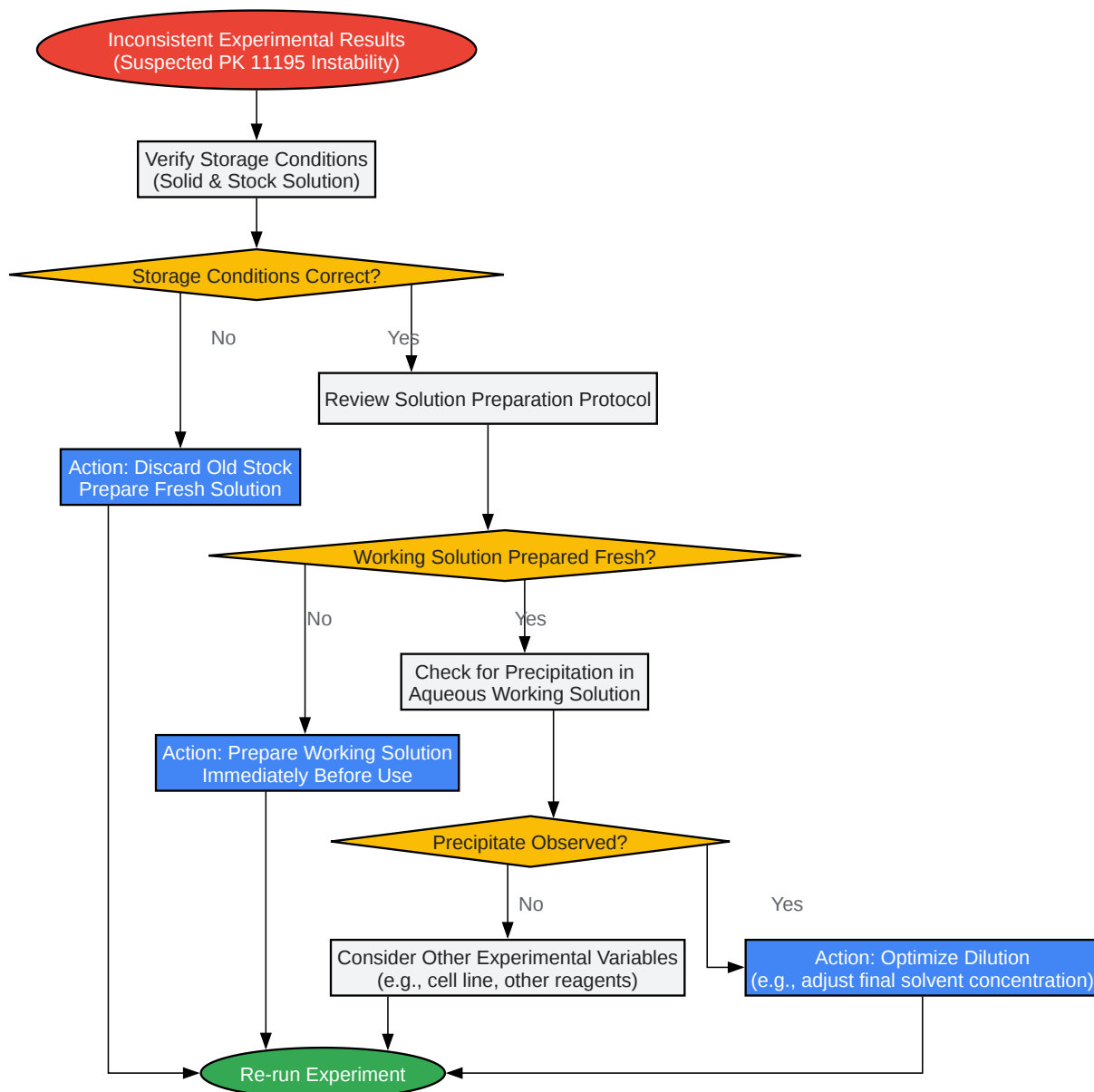
- Verify the final solvent concentration: Ensure the percentage of the organic solvent from your stock solution is sufficient to maintain solubility in the final aqueous buffer. You may need to optimize your dilution scheme.
- Gentle warming and sonication: Briefly warming the solution to 37°C and sonicating may help redissolve the compound. However, be cautious about the temperature stability of other components in your media.
- Prepare a fresh, more dilute stock solution: If the issue persists, consider preparing a new stock solution at a lower concentration in the organic solvent before diluting it into your aqueous buffer.

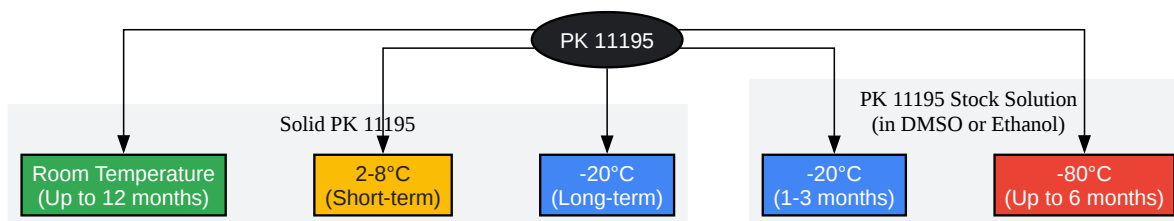
Q: I am observing inconsistent or no effect of **PK 11195** in my experiments. Could this be a stability issue?

A: This could be due to several factors, including compound degradation.

- Check storage conditions: Confirm that your solid compound and stock solutions have been stored according to the recommendations.
- Avoid repeated freeze-thaw cycles: If you have been using a stock solution that has been frozen and thawed multiple times, its efficacy may be compromised.^[5] It is best to use a fresh aliquot.
- Consider the age of the solution: If your stock solution is older than the recommended storage period (e.g., more than 3 months at -20°C), it is advisable to prepare a fresh stock.
- Prepare working solutions immediately before use: The stability of **PK 11195** in aqueous working solutions over several hours is not guaranteed. Prepare these solutions fresh for each experiment.

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